

# The Dual Power of Cool: (+)-Neomenthol in Fragrance and Flavor Chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Neomenthol

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**(+)-Neomenthol**, a stereoisomer of menthol, is a versatile cyclic monoterpene alcohol prized for its characteristic minty aroma and distinct cooling sensation.<sup>[1][2]</sup> Its unique sensory properties have led to its widespread use across the food and beverage, cosmetics, personal care, and pharmaceutical industries.<sup>[1][2][3][4]</sup> This document provides detailed application notes and experimental protocols for the effective utilization of **(+)-neomenthol** in fragrance and flavor chemistry, targeting researchers, scientists, and drug development professionals.

## Physicochemical Properties and Sensory Profile

**(+)-Neomenthol** is a white crystalline solid with a peppermint-like odor and taste.<sup>[5]</sup> Its cooling effect is a key attribute, making it a valuable ingredient in a variety of consumer products.

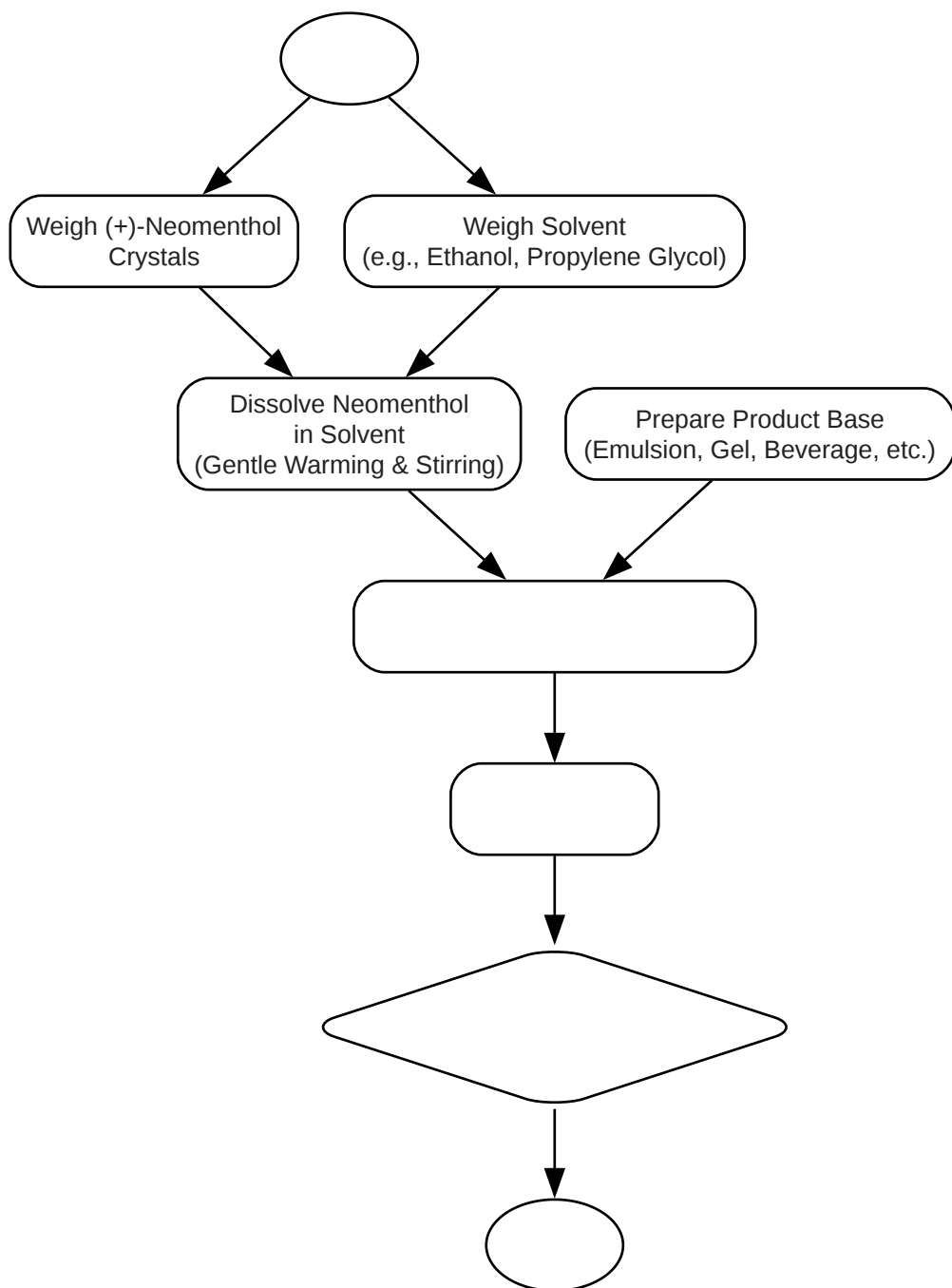
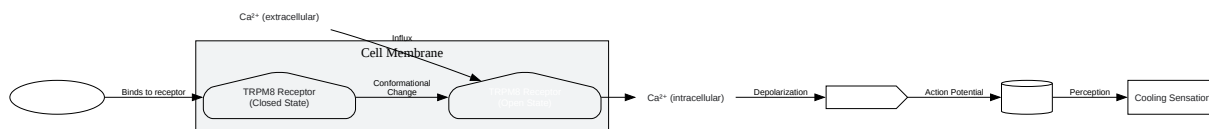
Table 1: Physicochemical Properties of **(+)-Neomenthol**

Property	Value	Reference
Chemical Formula	C <sub>10</sub> H <sub>20</sub> O	[1]
Molecular Weight	156.27 g/mol	[6]
CAS Number	2216-52-6	[1]
FEMA Number	2665	[5]
Appearance	White crystalline solid	[5]
Odor	Minty, cooling	[3]
Taste	Mint, Cool	[5]
Solubility	Soluble in alcohol and oils; sparingly soluble in water.	[7]
Melting Point	~38 °C (for dl-menthol)	[6]
Boiling Point	216.5 °C	[6]

## Mechanism of Action: The Cooling Sensation

The cooling sensation elicited by **(+)-neomenthol** is primarily mediated through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel.[8] TRPM8 is a non-selective cation channel expressed in sensory neurons and is activated by cold temperatures and cooling agents like menthol and its isomers.

The binding of **(+)-neomenthol** to the TRPM8 receptor induces a conformational change, leading to an influx of calcium ions into the neuron. This influx depolarizes the neuron, generating an action potential that is transmitted to the brain and perceived as a cooling sensation, even in the absence of a physical temperature drop.



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)